

Essential Safety and Operational Guidance for Handling Tidiacic Acid

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Compound of Interest

Compound Name: Tidiacic

Cat. No.: B1206608

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For laboratory professionals engaged in research, development, and scientific analysis, ensuring a comprehensive understanding of the safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for **Tidiacic** acid, a hepatoprotective agent.^{[1][2]} The following procedural guidance is intended to answer key operational questions and establish best practices for the use of **Tidiacic** acid in a laboratory setting.

Physicochemical and Hazard Information

Tidiacic acid, also known as thiazolidine-2,4-dicarboxylic acid, possesses specific physical and chemical properties that inform its handling and storage requirements.^{[1][2]}

Property	Value
CAS Number	30097-06-4
Molecular Formula	C5H7NO4S
Molar Mass	177.17 g·mol ⁻¹
Melting Point	199-201°C
Flash Point	270.9°C
Appearance	Powder

Hazard statements associated with **Tidiacic** acid include skin irritation, serious eye irritation, and potential respiratory irritation.[3]

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to ensure the safety of laboratory personnel when handling **Tidiacic** acid. The following table summarizes the recommended PPE.

Body Part	Recommended Protection
Eyes/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[3][4] A face shield may be necessary depending on the situation.
Skin	Wear protective gloves and clothing to prevent skin exposure.[5] Gloves must be inspected prior to use and disposed of properly after handling.[6] Contaminated clothing should be removed and washed before reuse.[3]
Respiratory	A dust respirator is recommended. For situations where exposure limits may be exceeded or irritation is experienced, a NIOSH-approved N100 or CEN-approved FFP3 particulate respirator should be used.[3][4] This should be a backup to local exhaust ventilation. [4]
Body	While not always required, body protection should be chosen based on the specific workplace conditions and potential for exposure. [6] Protective boots may be required in certain situations.

Experimental Protocols: Handling, Storage, and Disposal

Adherence to standardized protocols for the handling, storage, and disposal of **Tidiacic** acid is critical for maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood with an average face velocity of at least 100 feet per minute.[7]

- Install a closed system or local exhaust to minimize direct exposure.
- Avoid the formation and inhalation of dust.[3][4]
- Wash hands and face thoroughly after handling the substance.[3]
- Avoid contact with skin, eyes, and clothing.

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Store in a refrigerator.[4]
- Store away from incompatible materials such as oxidizing agents.

Spill Management and Disposal:

- In case of a spill, evacuate the area and keep unnecessary personnel away.[3][4]
- Wear appropriate personal protective equipment during cleanup.[4]
- Avoid generating dust during the cleanup process.[4]
- Sweep or vacuum the spilled material into a suitable, airtight container for disposal.[4]
- Prevent the product from entering drains or water systems.[4][5]
- Dispose of the waste in accordance with all applicable local, state, and federal regulations.[3]

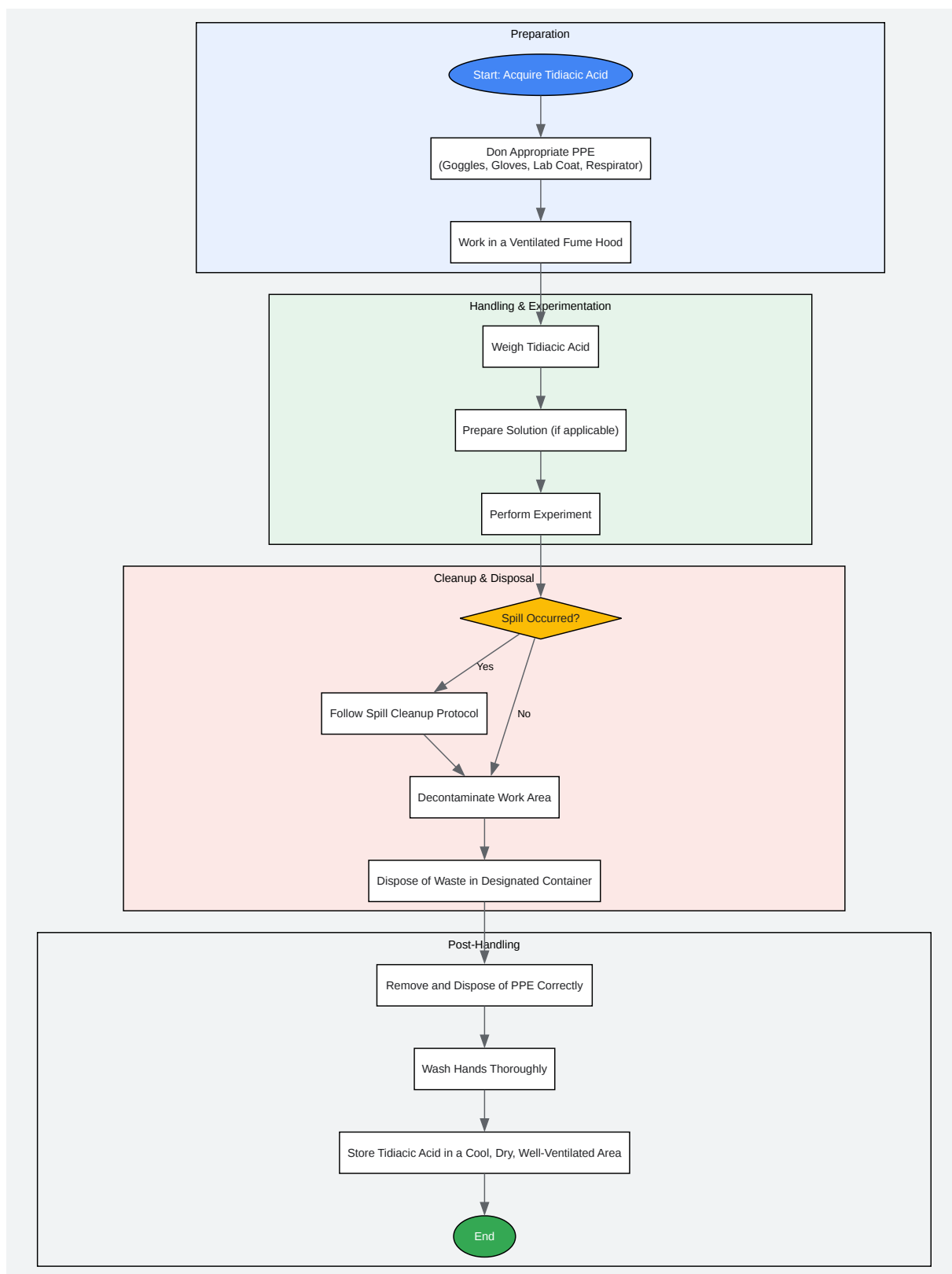
First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure to **Tidiacic acid**.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air.[3] If breathing is difficult, provide oxygen.[3] If the person is not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately take off all contaminated clothing. [8] Wash the affected area with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[3]
Eye Contact	Rinse cautiously with water for several minutes. [3] Remove contact lenses if present and easy to do, and continue rinsing.[3] If eye irritation persists, get medical advice or attention.[3]
Ingestion	Rinse the mouth with water. Have the person drink water (two glasses at most).[8] Seek medical advice if the person feels unwell.[8]

Safe Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **Tidiacic** acid in a laboratory setting.



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Caption: Workflow for the safe handling of **Tidiacic** acid.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Tidiacic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206608#personal-protective-equipment-for-handling-tidiacic]

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